

# Spectroscopic Characterization of C<sub>16</sub>H<sub>10</sub>N<sub>2</sub>Na<sub>2</sub>O<sub>7</sub>S<sub>2</sub> (Orange G): A Technical Guide

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## Compound of Interest

Compound Name: C<sub>16</sub>H<sub>10</sub>N<sub>2</sub>Na<sub>2</sub>O<sub>7</sub>S<sub>2</sub>

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth spectroscopic characterization of the compound with the molecular formula **C<sub>16</sub>H<sub>10</sub>N<sub>2</sub>Na<sub>2</sub>O<sub>7</sub>S<sub>2</sub>**, commonly known as Orange G, Acid Orange 10, or C.I. 16230. This synthetic azo dye is a vital component in various histological staining procedures, most notably the Papanicolaou stain used for cervical cancer screening. A thorough understanding of its spectroscopic properties is crucial for its application in research, quality control, and the development of new diagnostic and therapeutic agents.

## Chemical Identity and Properties

- Chemical Name: Disodium 7-hydroxy-8-(phenylazo)naphthalene-1,3-disulfonate
- Molecular Formula: **C<sub>16</sub>H<sub>10</sub>N<sub>2</sub>Na<sub>2</sub>O<sub>7</sub>S<sub>2</sub>**
- Molecular Weight: 452.37 g/mol [1]
- Appearance: Orange to dark orange or orange-red powder.

- Solubility: Soluble in water, slightly soluble in ethanol.

## Spectroscopic Data

The following sections summarize the key spectroscopic data for Orange G, presented in a structured format for clarity and comparative analysis.

### Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is instrumental in identifying and quantifying Orange G in solution. The molecule exhibits characteristic absorption maxima in the visible region, attributable to the electronic transitions within its extended chromophore system, which includes the azo bond (-N=N-) and aromatic rings.

| Solvent                         | $\lambda_{\text{max}}$ (nm) | Molar Absorptivity ( $\epsilon$ ) (L mol <sup>-1</sup> cm <sup>-1</sup> ) | Reference |
|---------------------------------|-----------------------------|---------------------------------------------------------------------------|-----------|
| Water                           | 476 - 481                   | 380 - 500 (for a 0.015 g/L solution)                                      | [1]       |
| Phosphate-Buffered Saline (PBS) | 478                         | 20900                                                                     |           |
| Water                           | 480.4                       | >440 (for a 1% solution)                                                  |           |
| Aqueous solution (pH 2)         | ~480                        | Not specified                                                             |           |
| Water                           | 196                         | Not specified                                                             |           |

### Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy provides valuable information about the functional groups present in the Orange G molecule. The spectrum is characterized by absorption bands corresponding to the vibrations of its constituent bonds.

| Wavenumber (cm <sup>-1</sup> ) | Assignment                       |
|--------------------------------|----------------------------------|
| ~3400 (broad)                  | O-H stretching (hydroxyl group)  |
| ~3100-3000                     | Aromatic C-H stretching          |
| ~1600-1585                     | Aromatic C=C stretching          |
| ~1500-1400                     | Aromatic C=C stretching          |
| ~1200-1150                     | S=O stretching (sulfonate group) |
| ~1050-1000                     | S=O stretching (sulfonate group) |
| ~900-675                       | C-H out-of-plane bending         |

Note: Specific peak assignments are based on typical infrared absorption frequencies for the respective functional groups and may vary slightly based on the sample preparation and instrument.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed experimental <sup>1</sup>H and <sup>13</sup>C NMR spectra for Orange G are not readily available in the public domain. However, based on the known structure and general principles of NMR spectroscopy for azo dyes, the following chemical shift regions are expected to be populated:

- <sup>1</sup>H NMR: Aromatic protons are expected to appear in the downfield region, typically between δ 6.5 and 8.5 ppm. The proton of the hydroxyl group may appear as a broad singlet, with its chemical shift being dependent on the solvent and concentration.
- <sup>13</sup>C NMR: Aromatic carbons would resonate in the range of δ 110-160 ppm. The carbon atoms attached to the sulfonate and hydroxyl groups, as well as those involved in the azo linkage, would have distinct chemical shifts within this region.

## Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight and fragmentation pattern of Orange G.

| Technique                     | Ionization Mode | Key Observations                                                                                                                   |
|-------------------------------|-----------------|------------------------------------------------------------------------------------------------------------------------------------|
| Electrospray Ionization (ESI) | Negative        | The mass spectrum would be expected to show a prominent ion corresponding to the deprotonated molecule $[M-2Na+H]^-$ at $m/z$ 407. |
| Tandem MS (MS/MS)             | Not specified   | Fragmentation of the precursor ion can provide structural information, such as the cleavage of the azo bond.                       |

## Experimental Protocols

This section outlines generalized methodologies for the spectroscopic analysis of Orange G.

### UV-Vis Spectrophotometry

- Sample Preparation: Prepare a stock solution of Orange G in deionized water or a suitable buffer (e.g., PBS). Perform serial dilutions to obtain a series of standard solutions of known concentrations.
- Instrumentation: Use a calibrated UV-Vis spectrophotometer.
- Measurement:
  - Set the wavelength range to scan from 200 to 800 nm.
  - Use the solvent as a blank to zero the instrument.
  - Measure the absorbance of each standard solution at the determined  $\lambda_{max}$ .
  - For quantitative analysis, a calibration curve of absorbance versus concentration can be constructed.

### FT-IR Spectroscopy

- **Sample Preparation:** For solid samples, the KBr pellet method is commonly used. Mix a small amount of dry Orange G powder with dry potassium bromide (KBr) and press into a thin, transparent pellet.
- **Instrumentation:** Use a calibrated FT-IR spectrometer.
- **Measurement:**
  - Acquire a background spectrum of the KBr pellet.
  - Place the sample pellet in the sample holder and acquire the sample spectrum.
  - The spectrum is typically recorded in the range of 4000 to 400  $\text{cm}^{-1}$ .

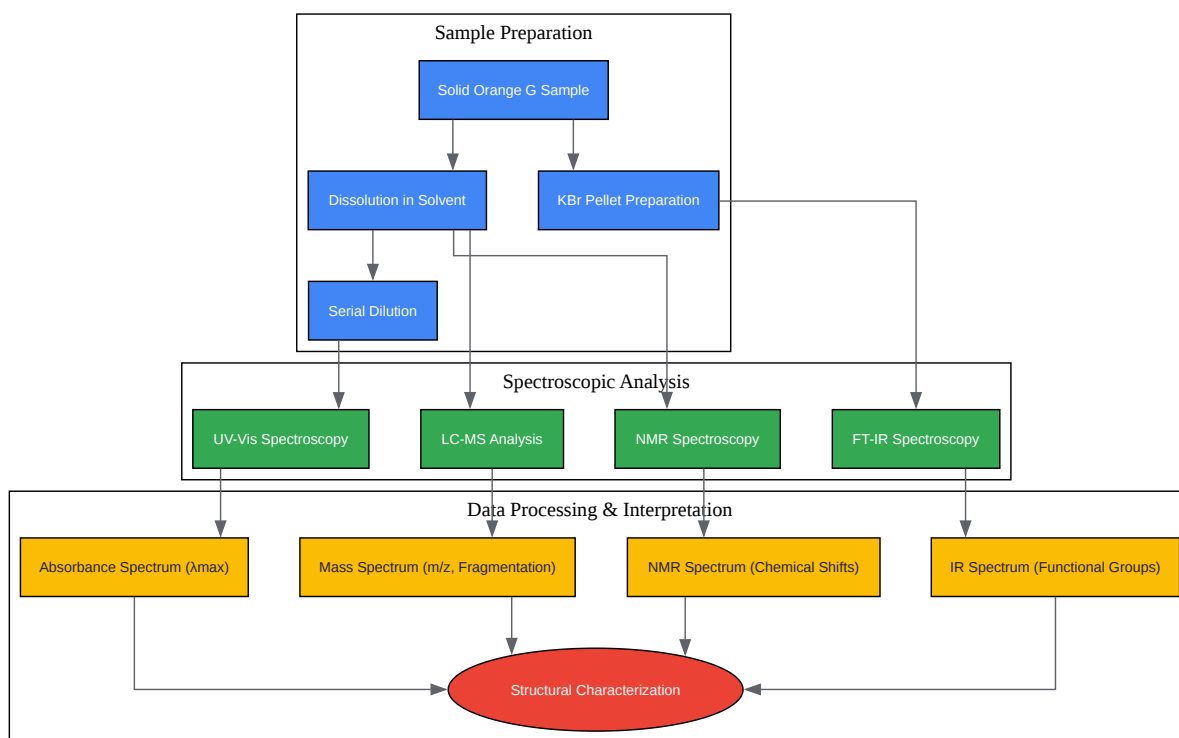
## Mass Spectrometry (LC-MS)

- **Sample Preparation:** Dissolve a small amount of Orange G in a suitable solvent compatible with the LC-MS system (e.g., a mixture of water and methanol).
- **Instrumentation:** A liquid chromatography system coupled to a mass spectrometer with an electrospray ionization (ESI) source is typically used.
- **Chromatographic Separation (Example):**
  - **Column:** C18 reverse-phase column.
  - **Mobile Phase:** A gradient of water and acetonitrile (both may contain a small amount of a modifier like formic acid).
  - **Flow Rate:** As per column specifications.
- **Mass Spectrometric Detection:**
  - **Ionization Mode:** Negative ESI is often suitable for sulfonated compounds.
  - **Mass Range:** Scan a mass range appropriate for the molecular weight of Orange G (e.g.,  $m/z$  100-1000).

- For structural elucidation, tandem MS (MS/MS) can be performed by selecting the parent ion and subjecting it to collision-induced dissociation.

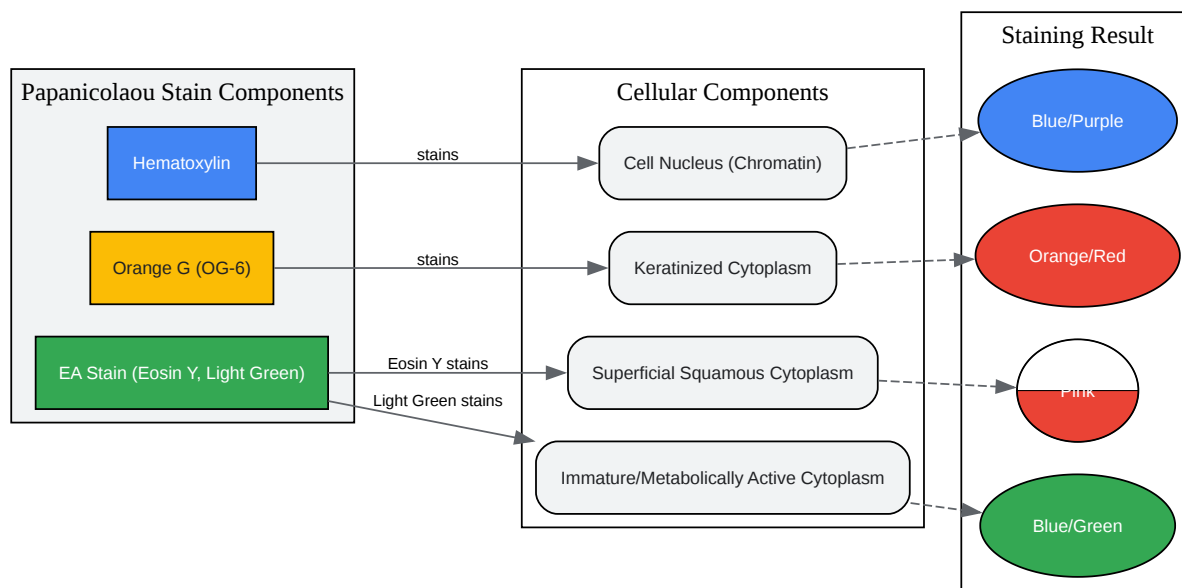
## Visualizations

The following diagrams illustrate key workflows and relationships relevant to the characterization and application of Orange G.



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General workflow for the spectroscopic analysis of Orange G.



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Logical relationships in Papanicolaou staining involving Orange G.

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## References

- 1. SUDAN ORANGE G(2051-85-6) <sup>1</sup>H NMR spectrum [[chemicalbook.com](http://chemicalbook.com)]

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